

# 2,4,6,6-Tetramethyl-3(6H)-pyridinone molecular weight and formula

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## Compound of Interest

Compound Name: 2,4,6,6-Tetramethyl-3(6H)-pyridinone

Cat. No.: B032791

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## In-Depth Technical Guide: 2,4,6,6-Tetramethyl-3(6H)-pyridinone

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties and isolation of **2,4,6,6-Tetramethyl-3(6H)-pyridinone**, a volatile natural product. The information is presented to support research and development activities in the fields of natural product chemistry, pharmacology, and drug discovery.

## Core Compound Data

The fundamental chemical properties of **2,4,6,6-Tetramethyl-3(6H)-pyridinone** are summarized below. This data is essential for experimental design, analytical characterization, and computational modeling.

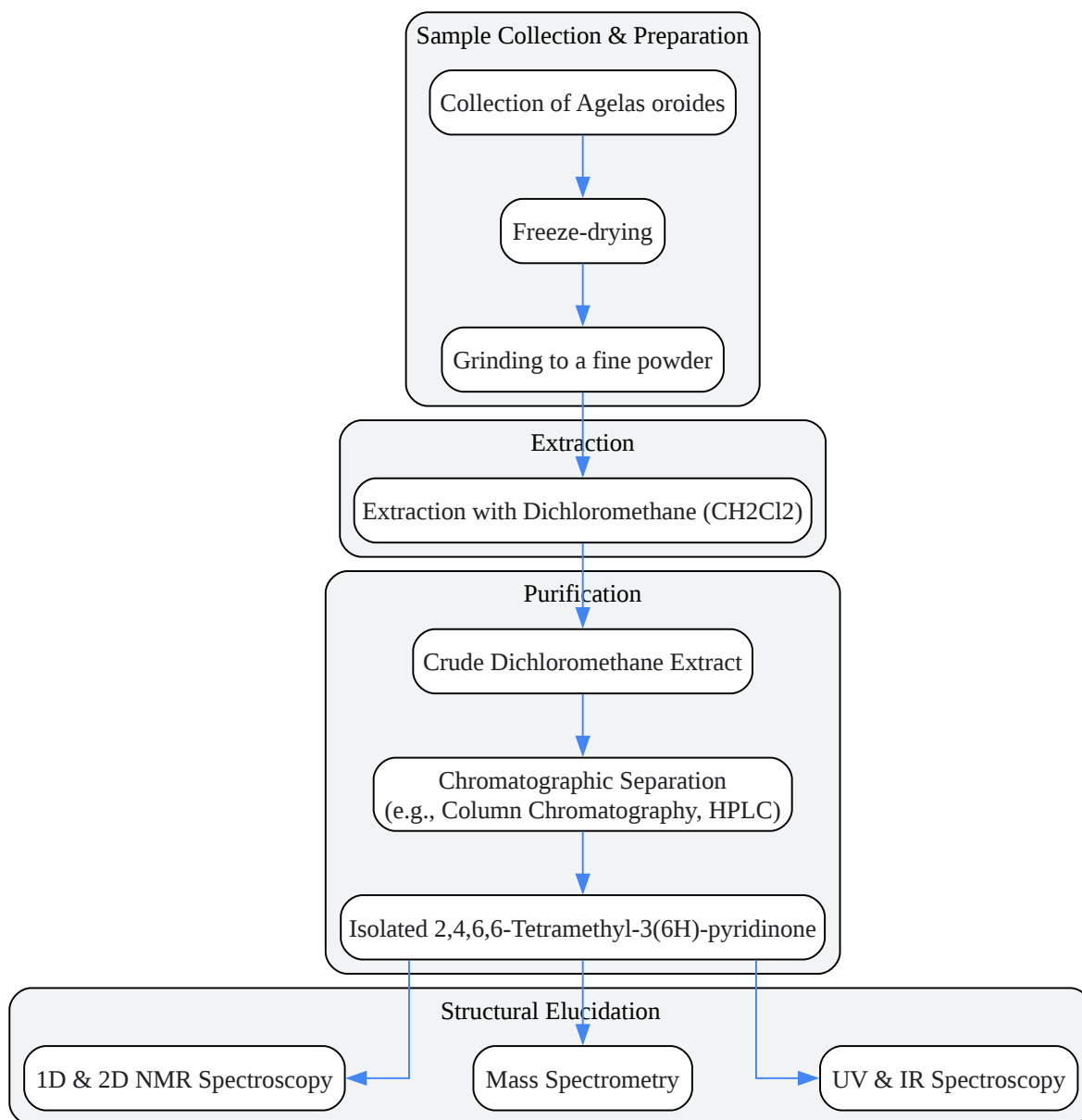
Property	Value	Source
Molecular Weight	151.21 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Formula	C <sub>9</sub> H <sub>13</sub> NO	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
CAS Number	203524-64-5	<a href="#">[3]</a>
Class	Pyridinone	N/A
Natural Source	Tropical Marine Sponge Agelas oroides	<a href="#">[1]</a>

## Natural Source and Isolation

**2,4,6,6-Tetramethyl-3(6H)-pyridinone** was first identified as a natural product isolated from the tropical marine sponge *Agelas oroides*. The structure of this novel compound was elucidated through a combination of one- and two-dimensional Nuclear Magnetic Resonance (NMR) spectroscopy, Ultraviolet (UV) spectroscopy, Infrared (IR) spectroscopy, and mass spectrometry.[\[1\]](#)

## Experimental Protocol: Isolation from *Agelas oroides*

The following is a generalized workflow for the isolation of **2,4,6,6-Tetramethyl-3(6H)-pyridinone** from its natural source, based on standard practices in marine natural product chemistry.

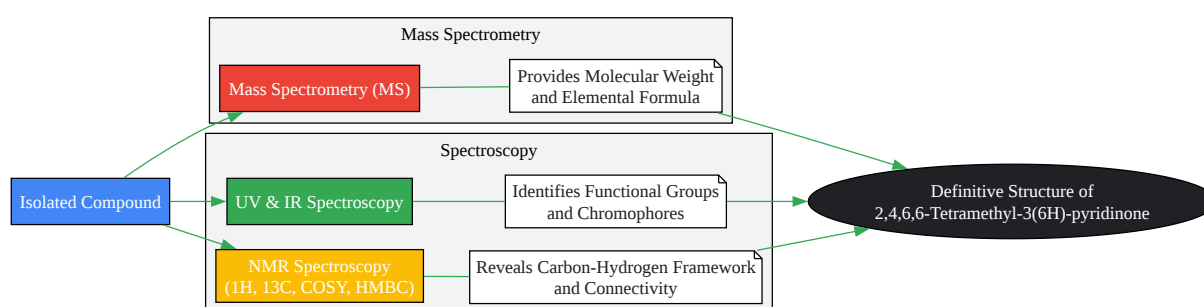


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Caption: Workflow for the isolation and identification of **2,4,6,6-Tetramethyl-3(6H)-pyridinone**.

## Logical Relationship of Analytical Techniques

The structural determination of **2,4,6,6-Tetramethyl-3(6H)-pyridinone** relies on the synergistic application of various analytical techniques. Each method provides unique and complementary information, which, when combined, leads to an unambiguous structural assignment.



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Caption: Interrelation of analytical methods for structural elucidation.

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## References

- 1. mdpi.com [mdpi.com]
- 2. Secondary metabolites from marine sponges of the genus Agelas: a comprehensive update insight on structural diversity and bioactivity - PMC [pmc.ncbi.nlm.nih.gov]

- 3. An unprecedented compound from the dichloromethane solubles of the tropical marine sponge *Agelas oroides* - PubMed [pubmed.ncbi.nlm.nih.gov]
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